

High-Performance Liquid Chromatography (HPLC) Protocols for N-Desmethyldoxylamine

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Compound of Interest

Compound Name: *N-Desmethyldoxylamine*

CAS No.: 78868-03-8

Cat. No.: B106673

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Application Note & Technical Guide

Executive Summary & Strategic Overview

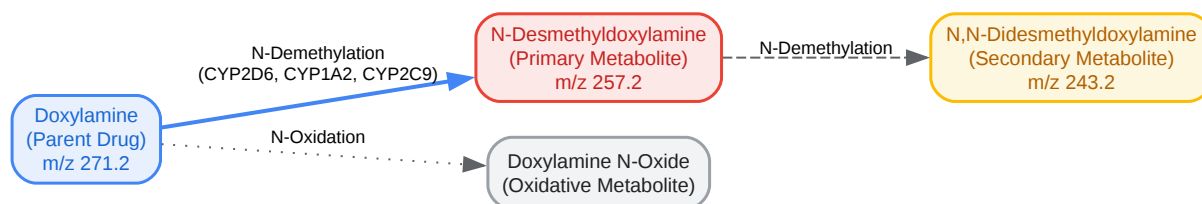
N-Desmethyldoxylamine (also known as Desmethyldoxylamine) is the primary pharmacologically active metabolite of the first-generation antihistamine Doxylamine. Formed via N-demethylation in the liver (primarily mediated by CYP2D6, CYP1A2, and CYP2C9), its quantification is critical for two distinct workflows:[1]

- Bioequivalence & Pharmacokinetics (PK): Monitoring patient exposure and metabolic phenotypes in plasma/serum.
- Stability & Impurity Profiling: Ensuring the quality of Doxylamine Succinate formulations, where N-desmethyl degradation products must be separated from the parent drug.

This guide provides two distinct, self-validating protocols: a high-sensitivity LC-MS/MS method for bioanalysis and a robust HPLC-UV method for impurity profiling.

Metabolic Pathway Visualization

Understanding the structural relationship between the parent and metabolite is crucial for method development. The N-demethylation reduces the lipophilicity of the molecule, altering its retention behavior in Reversed-Phase (RP) chromatography.



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Figure 1: Metabolic pathway of Doxylamine illustrating the formation of **N-Desmethyldoxylamine**.^{[1][2]} The loss of a methyl group (-14 Da) is the primary differentiator in mass spectrometry.

Protocol A: High-Sensitivity LC-MS/MS for Bioanalysis (Plasma)

Objective: Quantitation of **N-Desmethyldoxylamine** in human plasma at ng/mL levels.

Rationale: UV detection is insufficient for the low circulating concentrations of metabolites.

Positive Electrospray Ionization (ESI+) is selected due to the basic nitrogen center, which protonates readily.

Sample Preparation: Protein Precipitation

Note: While Liquid-Liquid Extraction (LLE) with Hexane:Isoamyl alcohol yields cleaner extracts, Protein Precipitation (PPT) is preferred for high-throughput workflows.

- Aliquot: Transfer 100 μ L of plasma into a 1.5 mL centrifuge tube.
- IS Spike: Add 10 μ L of Internal Standard (Doxylamine-d5, 500 ng/mL).
- Precipitation: Add 300 μ L of ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid.
- Agitation: Vortex vigorously for 1 minute.

- Separation: Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Reconstitution: Transfer supernatant to a clean tube, evaporate under Nitrogen at 40°C, and reconstitute in 100 µL of Mobile Phase A:B (90:10).

LC-MS/MS Conditions

Parameter	Specification	Causality / Rationale
Column	Phenomenex Kinetex C18 or Agilent Zorbax Eclipse Plus C18 (50 x 2.1 mm, 1.7 µm)	Sub-2 µm particles ensure sharp peaks and high resolution for rapid separation of metabolites.
Mobile Phase A	10 mM Ammonium Formate + 0.1% Formic Acid in Water	Low pH ensures protonation of the amine for ESI+ sensitivity; buffer maintains reproducible retention.
Mobile Phase B	Acetonitrile (LC-MS Grade)	Stronger elution solvent than Methanol; provides sharper peaks for basic amines.
Flow Rate	0.4 mL/min	Optimal linear velocity for 2.1 mm ID columns.
Injection Vol	2 - 5 µL	Low volume prevents column overload and peak broadening.

Gradient Program:

- 0.0 - 0.5 min: 10% B (Isocratic hold for loading)
- 0.5 - 3.0 min: 10% → 90% B (Linear ramp)
- 3.0 - 4.0 min: 90% B (Wash)
- 4.0 - 4.1 min: 90% → 10% B (Re-equilibration)
- 4.1 - 6.0 min: 10% B (Equilibration)

Mass Spectrometry Parameters (MRM)

Expert Insight: The fragmentation of Doxylamine and its N-desmethyl metabolite typically yields a common product ion at m/z 182.[3] This fragment corresponds to the stable [Phenyl(pyridin-2-yl)methyl] cation, formed by the cleavage of the ether bond. Since the metabolic change (demethylation) occurs on the amine side chain, the aromatic core fragment remains consistent.

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Cone Voltage (V)	Collision Energy (eV)
Doxylamine	271.2 [M+H] ⁺	182.1	30	22
N-Desmethyldoxylamine	257.2 [M+H] ⁺	182.1	30	24
Doxylamine-d5 (IS)	276.2 [M+H] ⁺	187.1	30	22

Protocol B: Stability-Indicating HPLC-UV Method

Objective: Separation of **N-Desmethyldoxylamine** from Doxylamine in pharmaceutical formulations (Tablets/Syrups). Rationale: Stability methods require the separation of the active ingredient from all potential degradants. **N-Desmethyldoxylamine** is more polar than Doxylamine and will elute earlier in Reversed-Phase chromatography.

Chromatographic Conditions

- System: HPLC with Diode Array Detector (DAD) or Variable Wavelength Detector (VWD).
- Column: C18 column with base-deactivation technology (e.g., Waters Symmetry C18 or Thermo Hypersil BDS, 150 x 4.6 mm, 5 μ m).
 - Why: Standard silica columns interact with the basic nitrogen of Doxylamine, causing tailing. Base-deactivated columns minimize this secondary interaction.
- Wavelength: 262 nm (Absorption maximum of the pyridine chromophore).

- Column Temp: 30°C.

Mobile Phase & Gradient

Buffer Preparation: 50 mM Potassium Dihydrogen Phosphate (KH₂PO₄), adjusted to pH 3.0 with Orthophosphoric Acid.

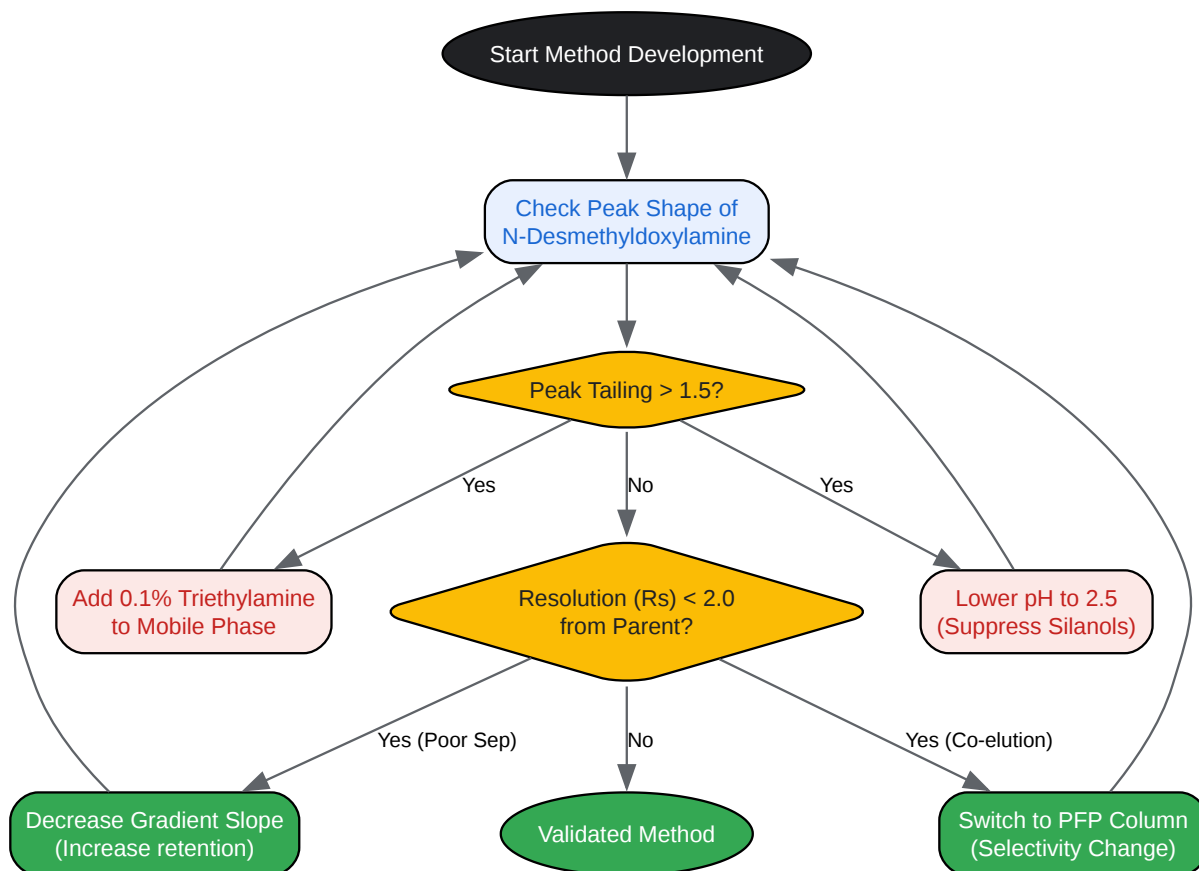
- Critical: pH 3.0 is selected to ensure the amine is fully ionized (pK_a ~9.2), preventing mixed-mode retention which leads to peak tailing.

Time (min)	% Buffer (pH 3.0)	% Acetonitrile	% Methanol	Event
0.0	80	10	10	Initial
5.0	80	10	10	Isocratic Hold
15.0	40	30	30	Gradient Ramp
20.0	40	30	30	Wash
21.0	80	10	10	Re-equilibration
30.0	80	10	10	End

Note: A ternary mixture (Buffer/ACN/MeOH) is often superior for selectivity. Methanol modifies the selectivity of the pyridine ring interaction, while ACN controls elution strength.

Method Development & Troubleshooting Logic

This decision tree guides the optimization process if peak shape or resolution is compromised.



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Figure 2: Troubleshooting logic for HPLC optimization. Focus is placed on mitigating basic amine interactions (tailing) and optimizing selectivity.

References

- BenchChem. (2025).^{[1][3][4]} Optimizing LC-MS/MS Parameters for Desmethyl Doxylamine. Technical Support Center. [Link](#)
- Slikker, W., et al. (1990). Metabolism of Doxylamine Succinate in Fischer 344 Rats Part III: Conjugated Urinary and Fecal Metabolites. Journal of Analytical Toxicology. [Link](#)
- Thermo Fisher Scientific. (2023). Highly sensitive and robust LC-MS/MS solution for quantitation of nitrosamine impurities. Application Note. [Link](#)

- Agilent Technologies. (2016). Plasma Catecholamines by LC/MS/MS. Application Note 5991-6582EN. [Link](#)
- Holder, C. L., et al. (1990).[5] The postulated pathways of doxylamine succinate metabolism. ResearchGate. [Link](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Doxylamine - Wikipedia [en.wikipedia.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Doxylamine | C₁₇H₂₂N₂O | CID 3162 - PubChem [pubchem.ncbi.nlm.nih.gov]
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